

An In-Depth Technical Guide to Potassium Tert-butyltrifluoroborate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyltrifluoroborate*

Cat. No.: B15227548

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of potassium **tert-butyltrifluoroborate**. It details experimental protocols for its synthesis and its primary application in carbon-carbon bond formation, offering valuable insights for its use in organic synthesis and drug discovery.

Core Physical and Chemical Properties

Potassium **tert-butyltrifluoroborate** is a white to off-white, solid organoboron compound.^[1] It is known for its stability under atmospheric conditions, making it a convenient reagent in various chemical transformations.^[2]

Table 1: Physical and Chemical Data of Potassium Tert-butyltrifluoroborate

Property	Value	References
CAS Number	1260112-05-7	[1][3]
Molecular Formula	C ₄ H ₉ BF ₃ K	[1]
Molecular Weight	164.02 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	>370 °C	[3]
Purity	95% - 97%	[3]
IUPAC Name	potassium tert-butyl(trifluoro)borate(1-)	[3]
InChI Key	DUBQQKQAMBSJQA-UHFFFAOYSA-N	[3]
Storage	Inert atmosphere, store in freezer (-20°C)	

Synthesis and Reactivity

Potassium **tert-butyltrifluoroborate** is primarily valued for its role as a nucleophilic partner in palladium-catalyzed cross-coupling reactions. Its stability compared to the corresponding boronic acid makes it an attractive reagent in organic synthesis.

General Synthesis of Potassium Alkyltrifluoroborates

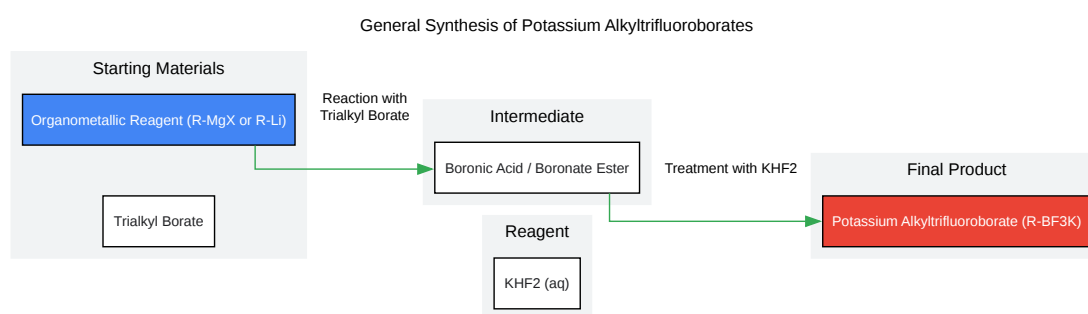
While a specific protocol for potassium **tert-butyltrifluoroborate** is not detailed in the literature, a general and widely adopted method for the synthesis of potassium organotrifluoroborates involves a two-step process. This process can be adapted for the synthesis of the tert-butyl derivative.

Experimental Protocol: General Synthesis

- **Formation of the Trialkyl Borate Adduct:** An organometallic reagent, such as a Grignard reagent (R-MgX) or an organolithium reagent (R-Li), is reacted with a trialkyl borate (e.g., trimethyl borate or triisopropyl borate). For the synthesis of potassium **tert-**

butyltrifluoroborate, tert-butylmagnesium halide or tert-butyllithium would be the appropriate starting material. This reaction is typically carried out in an anhydrous ethereal solvent (e.g., diethyl ether or tetrahydrofuran) at low temperatures.

- Formation of the Trifluoroborate Salt: The resulting boronic acid or boronate ester, often generated in situ, is then treated with an aqueous solution of potassium hydrogen fluoride (KHF₂).^{[4][5]} This reaction leads to the formation of the stable potassium organotrifluoroborate salt, which can often be isolated by precipitation or crystallization.^[4]



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General synthetic route to potassium alkyltrifluoroborates.

Applications in Drug Development and Organic Synthesis

The primary application of potassium **tert-butyltrifluoroborate** in the context of drug development is its use as a building block in the synthesis of complex organic molecules via the Suzuki-Miyaura cross-coupling reaction.^{[2][5][6]} This reaction is a powerful tool for forming

carbon-carbon bonds, a fundamental process in the construction of pharmaceutical compounds.^[5]

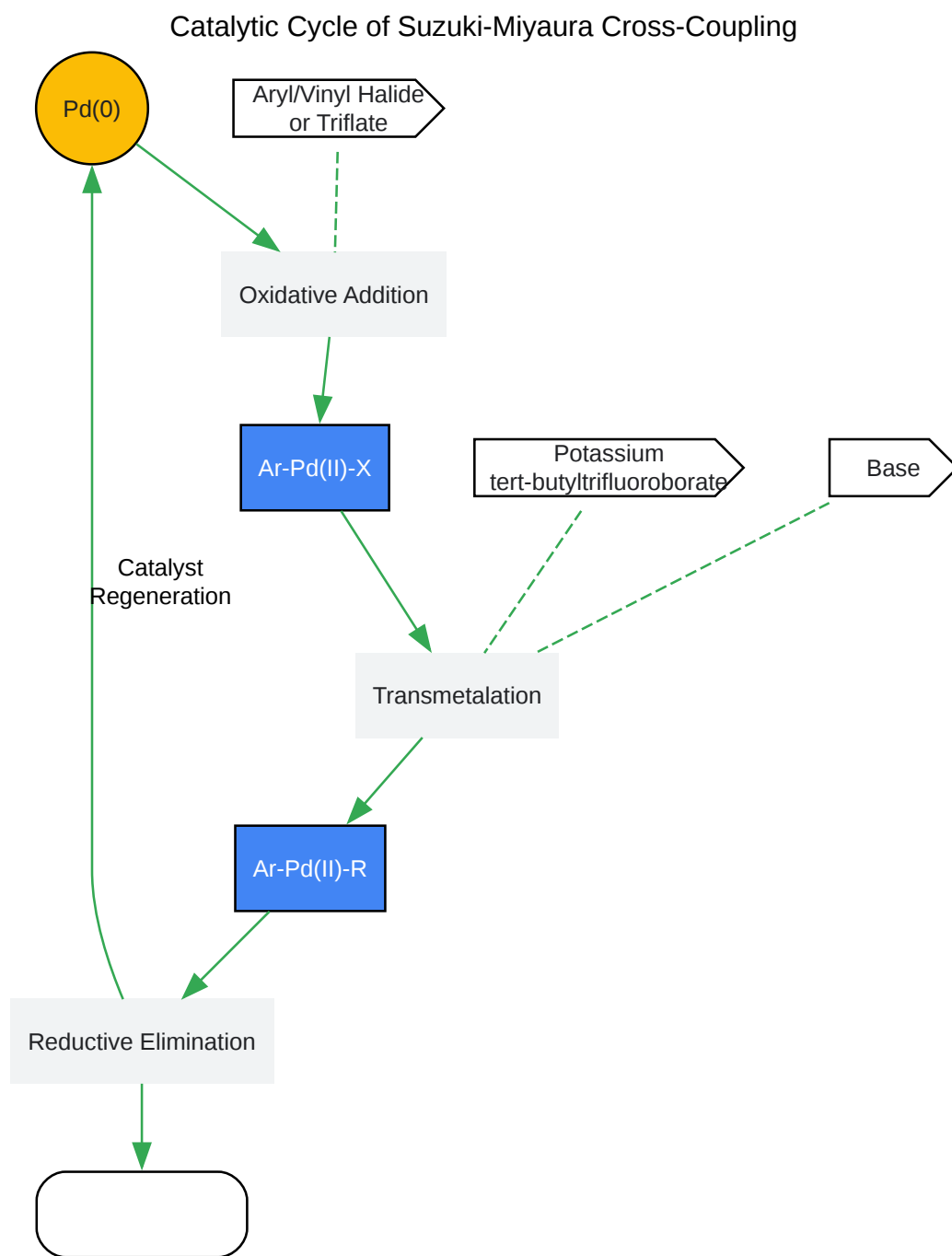
Suzuki-Miyaura Cross-Coupling Reaction

Potassium **tert-butyltrifluoroborate** serves as a stable and effective nucleophilic partner in the palladium-catalyzed Suzuki-Miyaura cross-coupling with various organic halides or triflates (Ar-X).

Experimental Protocol: General Suzuki-Miyaura Cross-Coupling

A general procedure for the Suzuki-Miyaura cross-coupling of a potassium alkyltrifluoroborate is as follows:

- **Reaction Setup:** A reaction vessel is charged with the aryl or vinyl halide/triflate, potassium **tert-butyltrifluoroborate** (typically 1.1 to 1.5 equivalents), a palladium catalyst (e.g., Pd(OAc)₂, PdCl₂(dppf)·CH₂Cl₂), a suitable phosphine ligand (e.g., RuPhos, PPh₃), and a base (e.g., Cs₂CO₃, K₂CO₃).^{[5][7]}
- **Solvent and Reaction Conditions:** A solvent system, often a mixture of an organic solvent and water (e.g., toluene/H₂O, THF/H₂O), is added.^{[5][7]} The reaction mixture is then heated, typically to between 80-100 °C, and stirred until the reaction is complete, as monitored by techniques such as TLC or GC-MS.
- **Workup and Purification:** Upon completion, the reaction mixture is cooled, and the product is extracted with an organic solvent. The organic layer is then washed, dried, and concentrated. The crude product is purified by a suitable method, such as flash column chromatography.



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Suzuki-Miyaura cross-coupling catalytic cycle.

Safety and Handling

Potassium **tert-butyltrifluoroborate** is classified as an irritant.[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. It is irritating to the eyes, respiratory system, and skin.[1]

Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]

Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

Conclusion

Potassium **tert-butyltrifluoroborate** is a valuable and versatile reagent in modern organic synthesis. Its stability and effectiveness in Suzuki-Miyaura cross-coupling reactions make it a key component in the synthesis of complex molecules, particularly in the field of drug discovery and development. The methodologies outlined in this guide provide a foundation for its successful application in the laboratory.

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